

commercial availability of 2-cyclobutylethanol

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Compound of Interest

Compound Name: 2-Cyclobutylethanol

CAS No.: 4415-74-1

Cat. No.: B1632531

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An In-depth Technical Guide to the Commercial Availability and Application of **2-Cyclobutylethanol** for Researchers and Drug Development Professionals

Abstract

The cyclobutane ring, a motif once considered esoteric, has emerged as a powerful scaffold in modern medicinal chemistry. Its unique conformational rigidity and three-dimensional geometry offer distinct advantages in optimizing drug candidates for improved potency, selectivity, and pharmacokinetic profiles. This guide provides a comprehensive technical overview of **2-cyclobutylethanol** (CAS No. 4415-74-1), a key building block for accessing this valuable chemical space. We will cover its commercial availability, provide validated synthesis and analytical protocols, discuss its strategic applications in drug development, and detail critical safety and handling procedures. This document is intended to serve as a practical resource for researchers, chemists, and drug development professionals seeking to leverage cyclobutane-containing synthons in their discovery programs.

The Strategic Importance of the Cyclobutane Moiety in Modern Drug Discovery

The drive to create novel therapeutics with superior efficacy and safety has led medicinal chemists to explore chemical space beyond traditional flat, aromatic systems. This "escape from flatland" has highlighted the utility of strained, sp³-rich scaffolds like the cyclobutane ring. [1][2] The cyclobutane unit is not merely a passive linker; its puckered, well-defined three-dimensional structure can enforce specific conformations on pharmacophoric groups, leading to enhanced binding affinity and selectivity for the target protein.

Furthermore, the cyclobutane moiety can act as a bioisostere for other groups, such as gem-dimethyl or phenyl rings, while offering improved metabolic stability and solubility.[1] Its incorporation has proven successful in several clinical candidates and approved drugs, demonstrating its value in addressing the complex challenges of drug design.[1] Molecules like the oncology drug Carboplatin and the antiviral Boceprevir showcase the therapeutic success of incorporating this four-membered ring. **2-Cyclobutylethanol** serves as a versatile and readily available entry point for introducing this valuable scaffold into complex molecular architectures.

Physicochemical Properties of 2-Cyclobutylethanol

A thorough understanding of a building block's fundamental properties is critical for its effective use in synthesis and process development. The key physicochemical properties of **2-cyclobutylethanol** are summarized below.

Property	Value	Source
CAS Number	4415-74-1	[3]
Molecular Formula	C ₆ H ₁₂ O	[3]
Molecular Weight	100.16 g/mol	[3]
Appearance	Colorless Liquid	
IUPAC Name	2-cyclobutylethanol	[3]
InChI Key	KUARIPXRZDVUJO- UHFFFAOYSA-N	[3]
SMILES	C1CC(C1)CCO	[3]
Boiling Point	~167-168 °C (Predicted)	N/A
Density	~0.92 g/cm ³ (Predicted)	N/A
Solubility	Soluble in most organic solvents.	N/A

Commercial Availability and Procurement

2-Cyclobutylethanol is readily available from a variety of chemical suppliers, typically on a research scale (milligrams to grams). For larger-scale development projects, inquiries for pilot or bulk quantities are often necessary. When procuring this reagent, key considerations should include purity, cost, and lead time. Below is a comparative summary of offerings from notable vendors.

Supplier	Purity	Available Quantities	Price (USD/EUR, approx.)	Reference
ChemShuttle	95%	1g, 5g	\$350/1g, \$1050/5g	[4]
CymitQuimica	97%	100mg, 250mg, 1g	€189/100mg, €283/250mg	
Benchchem	Research Grade	Inquire for quantities	Inquire for pricing	[1]
DempoChem	97%+	Inquire (Pilot Capacity)	Inquire for pricing	[5]

Note: Prices are subject to change and may not include shipping and handling. Researchers should always request a formal quote from the supplier.

Synthesis and Verification of 2-Cyclobutylethanol

While commercially available, situations may arise where an in-house synthesis is desirable, either for cost reasons on a larger scale or for the preparation of specialized analogs. A common and reliable method for synthesizing **2-cyclobutylethanol** is through the reduction of cyclobutylacetic acid or its derivatives.

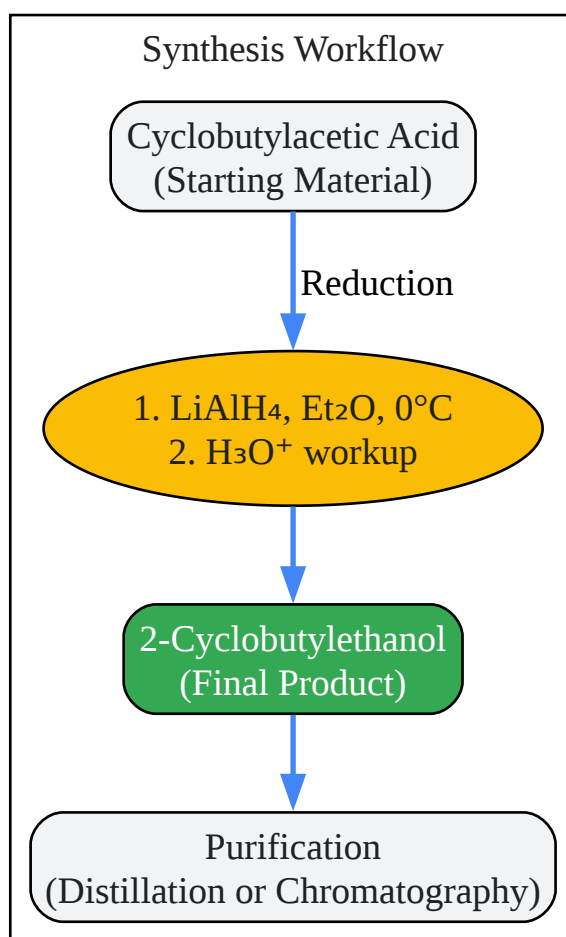
Representative Synthesis Protocol: Reduction of Cyclobutylacetic Acid

This protocol describes a standard laboratory procedure for the reduction of cyclobutylacetic acid to **2-cyclobutylethanol** using lithium aluminum hydride (LiAlH_4), a potent and effective reducing agent for carboxylic acids.

Causality: Lithium aluminum hydride is chosen for its high reactivity and ability to efficiently reduce the carboxylic acid functional group directly to the primary alcohol in a single step. The anhydrous ether solvent is critical as LiAlH_4 reacts violently with water. The acidic workup ensures the neutralization of any remaining hydride and the protonation of the resulting alkoxide to yield the final alcohol product.

Step-by-Step Methodology:

- **Preparation:** Under an inert atmosphere (e.g., nitrogen or argon), suspend lithium aluminum hydride (1.2 eq.) in anhydrous diethyl ether in a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a dropping funnel.
- **Addition of Substrate:** Dissolve cyclobutylacetic acid (1.0 eq.) in anhydrous diethyl ether and add it to the dropping funnel. Add the acid solution dropwise to the stirred LiAlH_4 suspension at $0\text{ }^\circ\text{C}$ (ice bath). The addition should be slow to control the exothermic reaction.
- **Reaction:** After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Stir for an additional 4-6 hours or until the reaction is complete (monitored by TLC or GC-MS).
- **Quenching:** Carefully quench the reaction by slowly adding water dropwise at $0\text{ }^\circ\text{C}$, followed by a 15% aqueous solution of sodium hydroxide, and then more water. This procedure is known as the Fieser workup and is designed to produce a granular precipitate that is easy to filter.
- **Filtration and Extraction:** Filter the resulting solids and wash them thoroughly with diethyl ether. Collect the filtrate, separate the organic layer, and extract the aqueous layer twice more with diethyl ether.
- **Purification:** Combine the organic extracts, dry over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate the solvent under reduced pressure using a rotary evaporator. The crude product can be further purified by flash column chromatography or distillation to yield pure **2-cyclobutylethanol**.



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Caption: A typical workflow for the synthesis of **2-cyclobutylethanol**.

Protocol for Analytical Verification

Confirming the identity and purity of the synthesized or purchased material is a cornerstone of scientific integrity.

Step-by-Step Methodology:

- **Sample Preparation:** Prepare a dilute solution of **2-cyclobutylethanol** (~5-10 mg) in an appropriate deuterated solvent (e.g., CDCl₃) for ¹H and ¹³C NMR analysis. For GC-MS, prepare a separate dilute solution in a volatile solvent like dichloromethane or ethyl acetate.

- **NMR Spectroscopy:** Acquire ^1H and ^{13}C NMR spectra. The ^1H NMR should show a characteristic triplet for the $-\text{CH}_2\text{OH}$ protons and complex multiplets for the cyclobutane and adjacent methylene protons. The ^{13}C NMR will confirm the presence of the expected number of carbon atoms in their respective chemical environments.
- **GC-MS Analysis:** Inject the sample into a GC-MS instrument. The gas chromatogram will indicate the purity of the sample by showing a single major peak. The mass spectrum of this peak should display the correct molecular ion ($m/z = 100.16$) and a fragmentation pattern consistent with the structure of **2-cyclobutylethanol**.

Applications in Medicinal Chemistry and Drug Development

2-Cyclobutylethanol is a valuable building block primarily because it provides a handle—the primary alcohol—for further chemical transformations, attached to the conformationally rigid cyclobutane core.

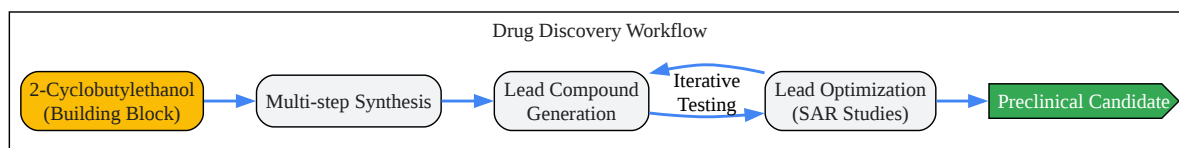
Role as a Bioisosteric and Conformational Scaffold

The primary alcohol of **2-cyclobutylethanol** can be easily oxidized to an aldehyde or carboxylic acid, converted to a leaving group (e.g., tosylate or mesylate) for nucleophilic substitution, or used in esterification and etherification reactions. This allows for its seamless integration into larger, more complex molecules. The attached cyclobutane ring can then:

- **Restrict Conformation:** Lock flexible side chains into a specific orientation to enhance binding with a biological target.^{[1][2]}
- **Improve Metabolic Stability:** Replace metabolically labile groups (e.g., isopropyl groups) to block sites of oxidation by cytochrome P450 enzymes.
- **Increase sp^3 Character:** Enhance the three-dimensionality of a molecule, which is often correlated with higher clinical success rates.^[1]
- **Fill Hydrophobic Pockets:** The non-polar cyclobutane ring is effective at occupying hydrophobic pockets within a protein's active site.^[2]

Workflow for Integration in Drug Discovery Programs

The journey from a simple building block to a clinical candidate is a multi-step process of design, synthesis, and testing.



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Caption: Integration of a building block into a drug discovery pipeline.

This iterative cycle involves synthesizing a series of compounds where the cyclobutane moiety is explored in different positions of a lead molecule. Each new compound is then tested in biological assays to build a Structure-Activity Relationship (SAR), guiding the design of the next generation of molecules until a preclinical candidate with the desired profile is identified.

Safety, Handling, and Storage

Proper handling of all chemical reagents is paramount for laboratory safety. **2-Cyclobutylethanol** has defined hazards that require careful management.

- **Hazard Identification:** The compound is classified as a flammable liquid and vapor. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[3]
- **Personal Protective Equipment (PPE):** Always handle **2-cyclobutylethanol** in a well-ventilated fume hood. Wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- **Handling:** Keep away from heat, sparks, open flames, and hot surfaces. Use non-sparking tools and take precautionary measures against static discharge. Avoid breathing vapors or mist.

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable liquids. Recommended storage temperatures from suppliers range from 2-8°C to -20°C for long-term stability.[4][6]

Always consult the most recent Safety Data Sheet (SDS) from your supplier before handling the material.

Conclusion

2-Cyclobutylethanol is more than just a simple primary alcohol; it is a strategic tool for the modern medicinal chemist. Its commercial availability provides a straightforward route to incorporate the increasingly important cyclobutane scaffold into drug candidates. By leveraging its unique conformational and physicochemical properties, researchers can design molecules with improved pharmacological profiles, ultimately contributing to the development of safer and more effective medicines. This guide provides the foundational knowledge—from procurement and synthesis to application and safety—to confidently and effectively utilize this valuable building block in advanced research and development programs.

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